

Personal protective equipment for handling (1R)-AZD-1480

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Compound of Interest

Compound Name: (1R)-AZD-1480

Cat. No.: B12373945

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Essential Safety and Handling Guide for (1R)-AZD-1480

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **(1R)-AZD-1480**, a potent kinase inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear plan for operational workflow and compliant disposal. Given the hazardous nature of this compound, strict adherence to these guidelines is imperative.

I. Hazard Identification and Safety Precautions

(1R)-AZD-1480 is the chiral isomer of AZD-1480, an ATP-competitive inhibitor of JAK1 and JAK2 kinases.^[1] Due to its potency and hazardous properties, it must be handled with extreme care.

GHS Hazard Classification:

A Safety Data Sheet (SDS) for the racemate, AZD-1480, provides the following GHS hazard classifications, which should be applied to **(1R)-AZD-1480**:

- Acute Toxicity - Oral, Category 3 (H301): Toxic if swallowed.^[2]

- Reproductive Toxicity, Category 2 (H361): Suspected of damaging fertility or the unborn child.[2]
- Specific Target Organ Toxicity, Repeated Exposure, Category 1 (H372): Causes damage to organs through prolonged or repeated exposure.[2]

Primary Routes of Exposure: Inhalation, ingestion, and skin or eye contact.

Immediate Safety Measures:

- Ingestion: If swallowed, rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately wash with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure. The following table summarizes the recommended PPE for handling **(1R)-AZD-1480**.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) or N95/FFP3 Respirator	A PAPR is highly recommended for operations with a high risk of aerosol or dust generation. For lower-risk activities, a properly fit-tested N95 or FFP3 respirator should be used.
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. The outer pair should be changed immediately upon contamination and at regular intervals.
Body Protection	Disposable Coveralls or Lab Coat	A disposable, low-linting coverall (e.g., Tyvek) is recommended. At a minimum, a dedicated, disposable lab coat worn over personal clothing is required.
Eye Protection	Chemical Splash Goggles and Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. A face shield should be worn over the goggles for added protection, especially when handling liquids.
Foot Protection	Shoe Covers	Disposable shoe covers must be worn in the designated handling area and removed before exiting.

III. Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely handling potent compounds like **(1R)-AZD-1480**.

A. Preparation and Weighing:

- **Designated Area:** All handling of **(1R)-AZD-1480** powder must be conducted in a designated area, such as a certified chemical fume hood, a ducted balance safety enclosure, or a glove box.
- **Decontamination:** Before starting, ensure that a validated decontamination solution is readily available in the work area.
- **Waste Setup:** Prepare labeled, sealed waste containers for all types of waste that will be generated (solid, liquid, sharps).
- **PPE Donning:** Put on all required PPE in the correct order in an anteroom or designated clean area before entering the handling area.
- **Weighing:** Use a dedicated, calibrated analytical balance within the containment enclosure. Handle the powder with care to minimize dust generation. Use tools such as micro-spatulas for transfer.

B. Solution Preparation:

- **Solubility:** **(1R)-AZD-1480** is soluble in DMSO at approximately 100 mg/mL (with the need for ultrasonication) and in ethanol at approximately 50 mg/mL.^{[1][3]} It is sparingly soluble in aqueous buffers.^[3]
- **Procedure:** To prepare an aqueous solution, first dissolve the compound in a minimal amount of the appropriate organic solvent (e.g., DMSO or ethanol) before diluting with the aqueous buffer.^[3] Do not store aqueous solutions for more than one day.^[3]
- **Containment:** All solution preparation should be performed within the designated containment area.

C. Post-Handling and Decontamination:

- **Surface Decontamination:** Thoroughly decontaminate all surfaces and equipment used during the handling process with an appropriate cleaning agent.
- **PPE Doffing:** Remove PPE in the designated doffing area, taking care to avoid self-contamination. Dispose of single-use PPE in the appropriate hazardous waste container.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves.

IV. Disposal Plan

All waste generated from handling **(1R)-AZD-1480** must be treated as hazardous waste.

A. Waste Segregation and Collection:

- **Solid Waste:** Collect all contaminated solid waste, including gloves, bench paper, pipette tips, and vials, in a dedicated, clearly labeled hazardous waste container.^[4] This waste should be double-bagged.^[4]
- **Liquid Waste:** Collect all solutions containing **(1R)-AZD-1480** in a dedicated, compatible, and leak-proof container. Do not discharge any **(1R)-AZD-1480** waste down the drain. The EPA has a strict prohibition on the sewerage of hazardous pharmaceutical waste.^{[5][6]}
- **Sharps Waste:** Any sharps contaminated with **(1R)-AZD-1480** must be disposed of in a designated cytotoxic sharps container.^[7]

B. Storage and Disposal:

- Store all hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area.
- Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal company. All disposal must comply with federal, state, and local regulations.^[8]

V. Quantitative Data Summary

Parameter	Value
Molecular Weight	348.77 g/mol [1]
Solubility	DMSO: ~100 mg/mL (requires sonication) [1]Ethanol: ~50 mg/mL[3]DMF: ~30 mg/mL[3]Ethanol:PBS (pH 7.2) (1:1): ~0.5 mg/mL[3]
Storage (Solid)	Store at 4°C, protected from light for short-term storage.[1] For long-term storage, -20°C is recommended.[3]
Storage (In Solution)	Stock solutions can be stored at -20°C for several months.[1] Aqueous solutions should not be stored for more than one day.[3]
GHS Hazard Codes	H301 (Toxic if swallowed)[2]H361 (Suspected of damaging fertility or the unborn child)[2]H372 (Causes damage to organs through prolonged or repeated exposure)[2]

VI. Experimental Protocol: In Vitro Kinase Assay

The following is a representative protocol for an in vitro kinase assay to determine the inhibitory activity of **(1R)-AZD-1480** against a target kinase. This protocol is for informational purposes and should be adapted to specific laboratory conditions and target kinases.

Materials:

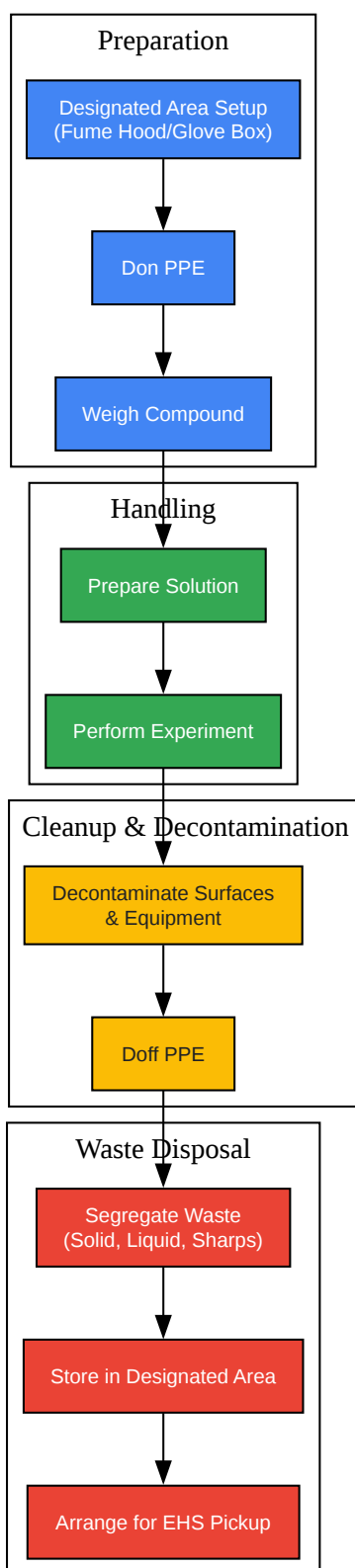
- Recombinant target kinase
- **(1R)-AZD-1480** stock solution (in DMSO)
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.3, 1 mM DTT, 0.01% Tween-20, 50 µg/mL BSA, 10 mM MgCl₂)[9]
- ATP solution

- Peptide substrate
- 96-well assay plates
- Plate reader for detection (e.g., luminescence, fluorescence)

Procedure:

- Compound Dilution: Prepare a serial dilution of **(1R)-AZD-1480** in the kinase assay buffer.
- Enzyme and Substrate Preparation: Dilute the recombinant kinase and peptide substrate to their final concentrations in the kinase assay buffer.
- Assay Reaction: a. Add the diluted **(1R)-AZD-1480** or vehicle control (DMSO) to the wells of the assay plate. b. Add the diluted enzyme to each well and incubate for a pre-determined time at room temperature to allow for inhibitor binding. c. Initiate the kinase reaction by adding the ATP and substrate solution to each well.
- Incubation: Incubate the plate at a controlled temperature (e.g., 30°C) for a specified time (e.g., 60 minutes).
- Detection: Stop the reaction and measure the kinase activity using an appropriate detection method (e.g., luminescence-based assay to quantify remaining ATP).
- Data Analysis: Calculate the percent inhibition for each concentration of **(1R)-AZD-1480** and determine the IC₅₀ value by fitting the data to a dose-response curve.

VII. Visual Workflow for Safe Handling of (1R)-AZD-1480



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Caption: Workflow for the safe handling of **(1R)-AZD-1480** from preparation to disposal.

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